

Fenoprop ethanolamine solubility in different solvents

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Compound of Interest

Compound Name: *Fenoprop ethanolamine*

Cat. No.: *B15345265*

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Fenoprop Ethanolamine Solubility: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **fenoprop ethanolamine**. Due to the limited availability of direct quantitative data for the ethanolamine salt of fenoprop, this document synthesizes qualitative information for amine salts of fenoprop and quantitative data for fenoprop (acid form) and ethanolamine individually. It also details standardized experimental protocols for solubility determination and illustrates the herbicidal mechanism of action of fenoprop.

Core Concepts: Solubility Profile

Fenoprop, a synthetic auxin herbicide also known as 2-(2,4,5-Trichlorophenoxy)propionic acid or Silvex, is a weak acid.^[1] Its solubility is significantly influenced by the formation of salts. While specific quantitative solubility data for **fenoprop ethanolamine** is not readily available in the public domain, the general solubility of fenoprop's amine salts provides valuable insight.

Amine salts of fenoprop are generally soluble in water, acetone, and lower alcohols.^[1] Conversely, they are insoluble in aromatic and chlorinated hydrocarbons and most non-polar organic solvents.^[1] This suggests that **fenoprop ethanolamine** would exhibit similar solubility

behavior. The parent acid, fenoprop, is sparingly soluble in water.^[2] Ethanolamine, on the other hand, is miscible with water and several organic solvents.

The formation of the ethanolamine salt of fenoprop is a neutralization reaction between the carboxylic acid group of fenoprop and the amino group of ethanolamine. This reaction significantly increases the polarity of the molecule, leading to enhanced solubility in polar solvents like water.

Quantitative Solubility Data

The following tables summarize the available quantitative solubility data for fenoprop and ethanolamine.

Table 1: Solubility of Fenoprop (Acid Form)

Solvent	Solubility	Temperature (°C)	Reference
Water	150 mg/L	Not Specified	^[2]

Table 2: Solubility of Ethanolamine

Solvent	Solubility	Temperature (°C)
Water	Miscible	25
Methanol	Miscible	Not Specified
Acetone	Miscible	Not Specified
Glycerin	Miscible	Not Specified
Benzene	1.4%	25
Ether	2.1%	25
Carbon Tetrachloride	0.2%	25
n-Heptane	< 0.1%	25

Experimental Protocol: Water Solubility Determination (OECD Guideline 105)

The following is a detailed methodology for determining the water solubility of a compound, adapted from the OECD Guideline 105 "Water Solubility," specifically the Shake-Flask Method. [3][4][5] This method is suitable for substances with a solubility above 10^{-2} g/L.

Principle

A surplus of the test substance is agitated in water at a constant temperature until equilibrium is reached. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.

Materials and Apparatus

- Test Substance: **Fenoprop ethanolamine**
- Solvent: Distilled or deionized water
- Apparatus:
 - Shaking device with constant temperature control (e.g., shaker bath or incubator)
 - Analytical balance
 - Glass vessels with tight-fitting stoppers (e.g., flasks, centrifuge tubes)
 - Centrifuge (if necessary for phase separation)
 - Analytical instrumentation for concentration measurement (e.g., HPLC, UV-Vis spectrophotometer)
 - pH meter

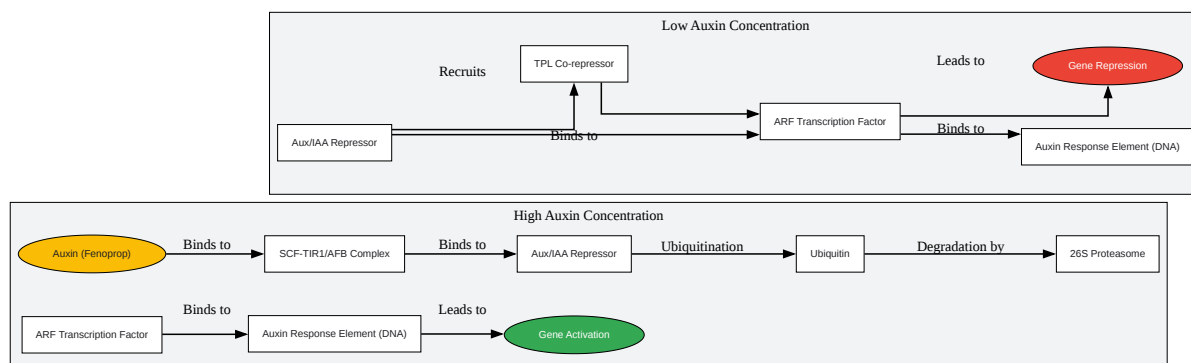
Procedure

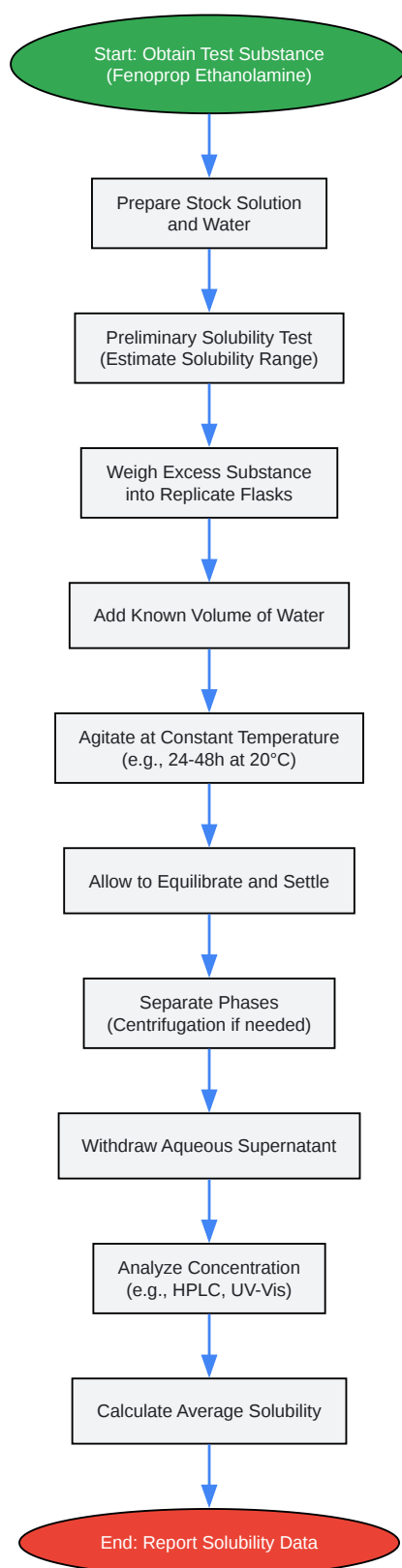
- Preliminary Test: An initial estimation of the solubility is performed to determine the appropriate amount of test substance and the time required to reach equilibrium.

- **Main Experiment (Shake-Flask Method):** a. An excess amount of the test substance is weighed and added to a series of glass vessels. b. A known volume of water is added to each vessel. c. The vessels are tightly sealed and placed in the shaking device, maintained at a constant temperature (e.g., 20 ± 0.5 °C). d. The vessels are agitated for a predetermined time, sufficient to reach equilibrium (typically 24 to 48 hours). It is recommended to perform measurements at different time points to confirm that equilibrium has been reached. e. After agitation, the vessels are allowed to stand to let the undissolved substance settle. If necessary, centrifugation is used to separate the solid and liquid phases. f. A sample of the clear aqueous supernatant is carefully withdrawn. g. The concentration of the test substance in the aqueous sample is determined using a validated analytical method.
- **Data Analysis:** The solubility is reported as the average of at least three replicate determinations.

Mechanism of Action: Auxin Signaling Pathway

Fenoprop acts as a synthetic auxin, mimicking the natural plant hormone indole-3-acetic acid (IAA).^{[6][7][8]} It disrupts normal plant growth by causing uncontrolled cell division and elongation, ultimately leading to the death of the plant.^[6] The core of this mechanism is the TIR1/AFB-mediated auxin signaling pathway.^{[9][10][11][12]}





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